

Spectroscopic Data of 5-Methoxyisoxazol-3-amine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Methoxyisoxazol-3-amine

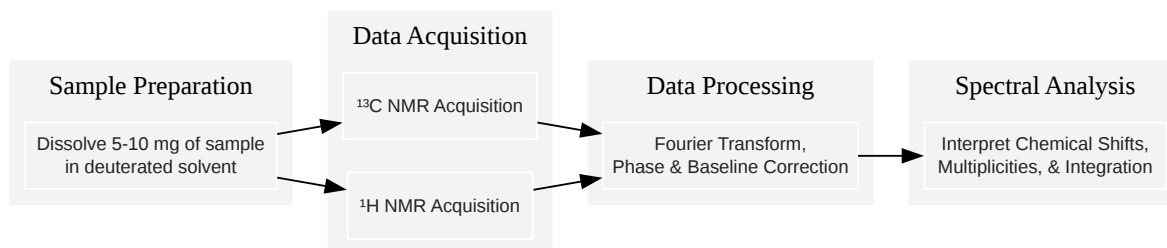
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This technical guide provides a detailed analysis of the expected spectroscopic data for **5-Methoxyisoxazol-3-amine**, a heterocyclic compound of interest in medicinal chemistry and drug development. Due to the limited availability of experimentally derived spectra for this specific molecule in public databases, this guide will leverage established spectroscopic principles and comparative data from the closely related analogue, 5-Methylisoxazol-3-amine, to provide a robust predictive analysis. This approach offers valuable insights for the identification, characterization, and quality control of **5-Methoxyisoxazol-3-amine** in a research setting.

Molecular Structure and its Spectroscopic Implications

The structure of **5-Methoxyisoxazol-3-amine** incorporates several key functional groups that dictate its spectral behavior: an isoxazole ring, a primary amine group ($-NH_2$), and a methoxy group ($-OCH_3$). Understanding the electronic environment of each part of the molecule is crucial for interpreting its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.



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